

Application Notes and Protocols for ^1H NMR Sample Preparation Using Methanol-d4

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Compound of Interest

Compound Name: Methanol-d

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Methanol-d4 (CD_3OD) is a commonly utilized deuterated solvent in Nuclear Magnetic Resonance (NMR) spectroscopy, particularly for compounds that are soluble in methanol.^{[1][2]} Its use is advantageous as it replaces hydrogen atoms with deuterium, thus minimizing solvent interference in ^1H NMR spectra.^{[3][4]} This document provides detailed protocols and application notes for the accurate and efficient preparation of samples for ^1H NMR analysis using **Methanol-d4**.

Properties of Methanol-d4

Methanol-d4 is methanol where all four hydrogen atoms have been substituted with deuterium.^[1] It serves as an amphoteric and NMR solvent.^[1] Key properties are summarized below:

Property	Value
Chemical Formula	CD ₄ O[5]
Molar Mass	36.07 g/mol [6]
Density	0.888 g/cm ³ [5]
Boiling Point	65 °C[5][6]
Melting Point	-98 °C[5][6]
Residual ¹ H Signal (CD ₃ OH)	~3.31 ppm (quintet)[7]
Water Signal (H ₂ O/HOD)	~4.78 - 4.9 ppm[7]

Experimental Protocols

Pre-Preparation and Solubility Testing

Before handling the deuterated solvent, it is crucial to determine the solubility of the analyte.

- Protocol:
 - In a small vial, test the solubility of the compound in non-deuterated methanol.[8][9] This prevents wastage of the more expensive deuterated solvent.
 - Observe for complete dissolution. If the compound is soluble, proceed with **Methanol-d₄**. If not, consider a different deuterated solvent.[10]

Sample Weighing and Dissolution

Accurate weighing and proper dissolution are critical for obtaining high-quality NMR spectra.

- Protocol:
 - Weigh the appropriate amount of the sample into a clean, dry vial. For typical ¹H NMR of small molecules (<1000 g/mol), 5-25 mg of the sample is sufficient.[2][11][12][13]
 - Using a clean glass Pasteur pipette or a syringe, add approximately 0.6-0.7 mL of **Methanol-d₄** to the vial.[2][4][8][11][12]

- Gently vortex or swirl the vial to ensure the sample dissolves completely.[2] If necessary, gentle heating can be applied to aid dissolution, but be mindful of sample stability.

Sample Filtration and Transfer

To avoid poor shimming and distorted spectral lines, it is essential to remove any particulate matter.[13]

- Protocol:
 - Place a small plug of glass wool or cotton into a clean Pasteur pipette.[4][13]
 - Filter the sample solution through the plugged pipette directly into a clean, high-quality 5 mm NMR tube.[2][8] Economy or disposable tubes are discouraged as they can negatively impact spectral quality.[14]
 - Ensure the final volume in the NMR tube is between 0.6 mL and 0.7 mL, which corresponds to a height of about 4-5 cm.[8][13][14]

Final Sample Preparation and Labeling

Proper capping and labeling are necessary for sample integrity and identification.

- Protocol:
 - Cap the NMR tube securely.[8] For volatile samples or long-term storage, sealing the cap with parafilm can help prevent solvent evaporation.[15]
 - Label the NMR tube clearly with a permanent marker, including a unique identifier for the sample.[2][8] Avoid paper labels that can detach or interfere with the spinner.[14][15]

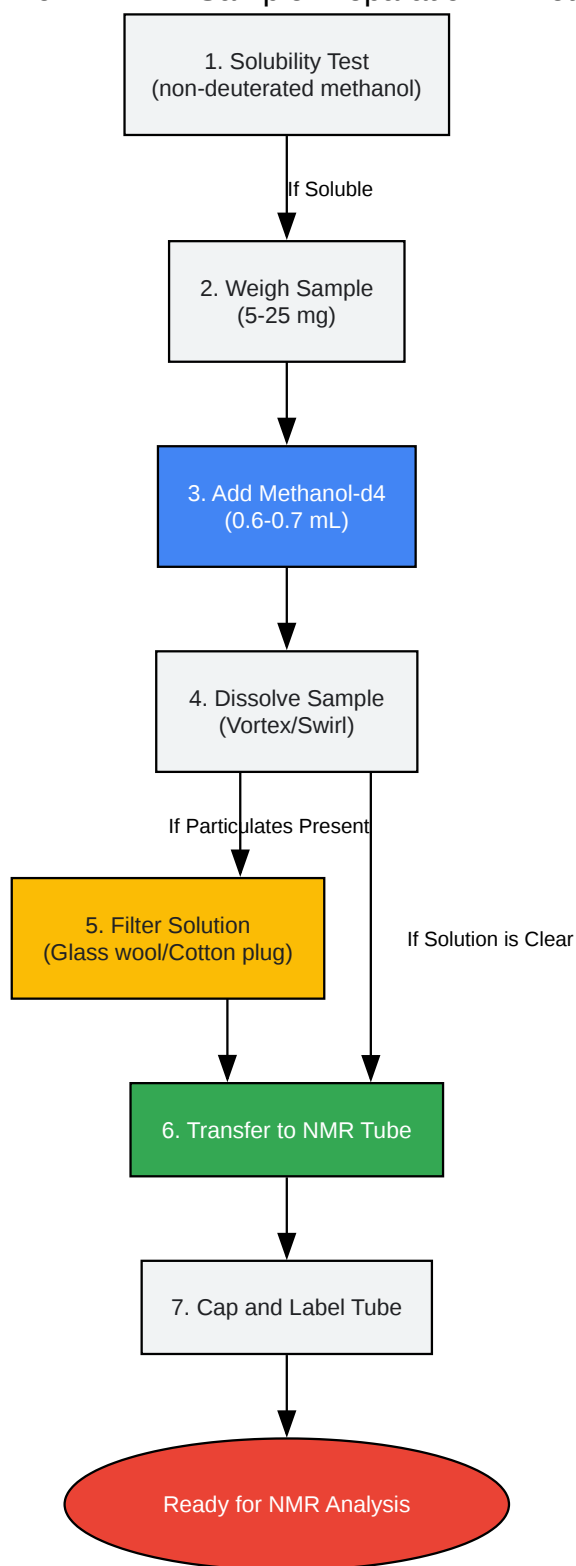
Quantitative Data Summary

The following table summarizes the key quantitative parameters for preparing a ^1H NMR sample in **Methanol-d₄**.

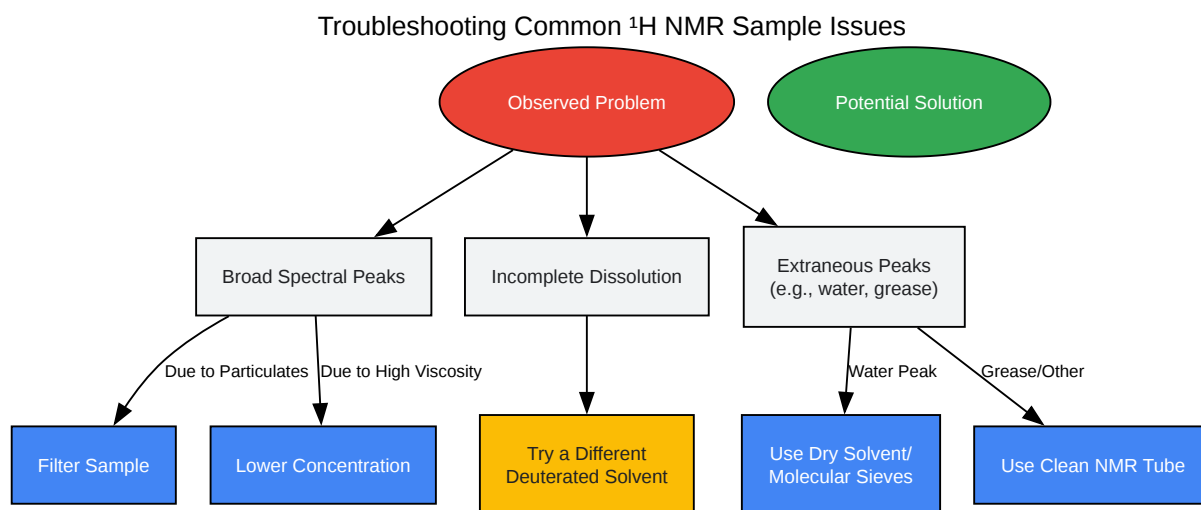
Parameter	Recommended Value	Notes
Sample Mass (for ^1H NMR)	5 - 25 mg	For small molecules (<1000 g/mol). [2] [11] [12] [13]
Sample Mass (for ^{13}C NMR)	50 - 100 mg	Higher concentration is needed due to the lower sensitivity of ^{13}C . [2] [8] [11]
Solvent Volume	0.6 - 0.7 mL	Corresponds to a sample height of approximately 4-5 cm in a standard 5 mm NMR tube. [2] [4] [11] [12]
Deuteration Level	>99.8%	Higher deuteration minimizes the residual solvent peak. [6]

Mandatory Visualizations

Experimental Workflow Diagram

Workflow for ^1H NMR Sample Preparation in Methanol- d_4 [Click to download full resolution via product page](#)Caption: Workflow for ^1H NMR Sample Preparation.

Logical Relationships in Troubleshooting



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Caption: Logic for Troubleshooting NMR Samples.

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